

Technical Monograph: 3-((3-Chlorobenzyl)oxy)piperidine HCl

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Compound of Interest

Compound Name: 3-[(3-Chlorobenzyl)oxy]piperidine
hydrochloride

CAS No.: 1185301-25-0

Cat. No.: B1463646

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Part 1: Executive Summary & Structural Anatomy

The Molecule at a Glance

3-((3-Chlorobenzyl)oxy)piperidine hydrochloride (CAS: 1185301-25-0) is a high-value medicinal chemistry building block. It represents a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets.^[1] This specific architecture combines a semi-rigid polar core (piperidine) with a lipophilic aromatic tail (3-chlorophenyl) via a flexible ether linker.

Its primary utility lies in Fragment-Based Drug Discovery (FBDD) and Hit-to-Lead optimization for Central Nervous System (CNS) targets, particularly G-Protein Coupled Receptors (GPCRs) such as Dopamine (D4), Serotonin (5-HT), and Histamine (H3) receptors.

Structural Dissection & Pharmacophore Mapping

The molecule functions as a bi-functional pharmacophore. To understand its binding potential, we must dissect its three distinct zones:

Zone	Component	Function in Ligand Binding
Zone A	Piperidine Ring (Secondary Amine)	Cationic Head: At physiological pH (7.4), the secondary amine (pKa ~9-10) is protonated. It forms a critical ionic salt bridge with conserved Aspartate residues (e.g., Asp3.32) in aminergic GPCR binding pockets.
Zone B	Ether Linker (-O-CH ₂ -)	Hydrogen Bond Acceptor: The ether oxygen acts as a weak H-bond acceptor. Crucially, the methylene spacer provides rotational freedom, allowing the aromatic tail to adopt the correct vector for hydrophobic pockets.
Zone C	3-Chlorophenyl Tail	Lipophilic Anchor: The aromatic ring engages in - stacking (T-shaped or parallel). The chlorine atom at the meta-position fills specific hydrophobic sub-pockets and increases metabolic stability by blocking oxidation at that site.

Part 2: Synthetic Methodologies

To ensure high purity and yield, the synthesis of this scaffold typically requires protection-group chemistry to prevent N-alkylation side reactions. Below is the industry-standard protocol.

Primary Route: Williamson Ether Synthesis

This route is preferred for its scalability and the availability of chiral starting materials (allowing for the synthesis of (R) or (S) enantiomers).

Reagents:

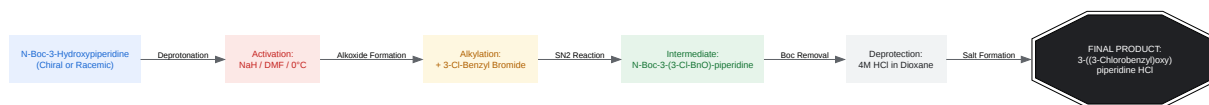
- Starting Material A: N-Boc-3-hydroxypiperidine (commercially available as racemate or pure enantiomer).
- Starting Material B: 3-Chlorobenzyl bromide.
- Base: Sodium Hydride (NaH, 60% dispersion in oil).
- Solvent: DMF (Anhydrous) or THF.
- Deprotection: 4M HCl in Dioxane.

Protocol:

- Activation: Dissolve N-Boc-3-hydroxypiperidine (1.0 eq) in anhydrous DMF at 0°C. Slowly add NaH (1.2 eq) to generate the alkoxide. Evolution of H₂ gas will be observed. Stir for 30 mins.
- Alkylation: Add 3-chlorobenzyl bromide (1.1 eq) dropwise. Allow the reaction to warm to Room Temperature (RT) and stir for 4–12 hours.
- Quench & Workup: Quench with water. Extract with EtOAc. Wash organic layer with brine to remove DMF. Dry over MgSO₄ and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc) to isolate the N-Boc intermediate.
- Deprotection: Dissolve intermediate in 4M HCl/Dioxane. Stir at RT for 2 hours. Precipitate forms.
- Isolation: Filter the solid, wash with diethyl ether, and dry under vacuum to yield 3-((3-Chlorobenzyl)oxy)piperidine HCl.

Visualization of Synthetic Logic

The following diagram illustrates the retrosynthetic logic and forward workflow, highlighting the critical branching point for chirality.



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Figure 1: Step-wise synthetic workflow for the production of the target hydrochloride salt.

Part 3: Physicochemical & Analytical Profiling

Understanding the physical properties is essential for formulation and assay development.

Key Properties Table

Property	Value / Description	Relevance
Molecular Formula	C ₁₂ H ₁₆ ClNO[2][3][4] · HCl	Stoichiometry
Molecular Weight	262.18 g/mol	Fragment-like (Rule of 3 compliant)
Exact Mass (Free Base)	225.09 g/mol	MS Identification
Predicted pKa	~9.2 (Piperidine Nitrogen)	Ionized at physiological pH
cLogP	~2.8	Good membrane permeability
H-Bond Donors	2 (NH ₂ , HCl salt)	Interaction with solvent/target
H-Bond Acceptors	2 (N, O)	Interaction with target

Diagnostic Analytical Signatures (Expected)

To validate the synthesis, look for these specific signals in Proton NMR (¹H NMR) using DMSO-d₆ or CD₃OD.

- Benzylic Protons (-O-CH₂-Ar): A distinct singlet (or AB quartet if chiral center induces anisotropy) appearing between 4.50 – 4.60 ppm.
- Aromatic Ring: A pattern of 4 protons in the 7.20 – 7.50 ppm range. The 3-chloro substitution pattern typically shows a singlet-like peak for the proton between Cl and the alkyl group.
- Chiral Center (H-3): A multiplet shifted downfield due to the oxygen attachment, typically around 3.60 – 3.80 ppm.
- Amine Protons (Salt): In DMSO-d₆, the ammonium protons (NH₂⁺) will appear as a broad singlet around 9.0 – 9.5 ppm (exchangeable with D₂O).

Part 4: Medicinal Chemistry Applications[1][5][6]

Target Landscape: The Aminergic GPCRs

This scaffold is a classic "linker-tail" motif used to probe the orthosteric or allosteric binding sites of aminergic GPCRs.

- Dopamine D4 Antagonists: The 3-benzyloxypiperidine core mimics the structure of known D4 ligands. The 3-chloro group enhances selectivity over D2 receptors.
- Serotonin Modulators (5-HT): Similar scaffolds are found in SSRIs (e.g., Paroxetine, though structurally distinct, shares the piperidine-phenyl ether logic).
- Sigma Receptors: The combination of a basic amine and a lipophilic domain is a hallmark of Sigma-1 receptor ligands, involved in neuroprotection.

SAR Logic: Why 3-Chloro?

In Structure-Activity Relationship (SAR) studies, the halogen scan is critical.

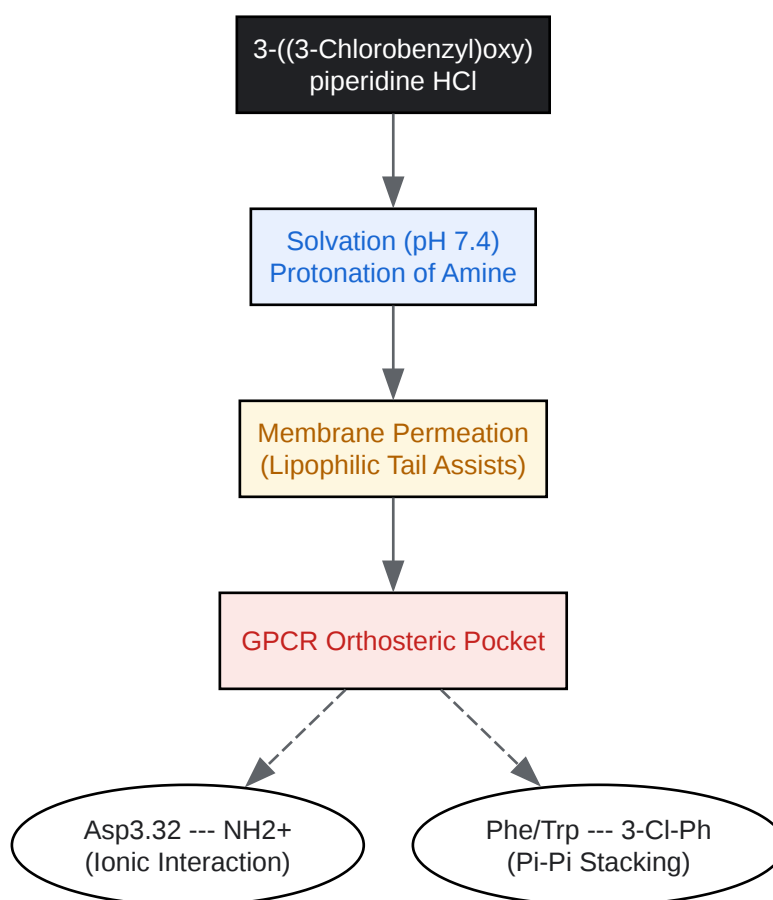
- Electronic Effect: Chlorine is electron-withdrawing (inductive), lowering the electron density of the aromatic ring, which can strengthen

-stacking interactions with electron-rich aromatic residues (e.g., Phenylalanine, Tryptophan) in the receptor.

- Metabolic Blockade: The meta position is often a site of metabolic hydroxylation (CYP450). Chlorination blocks this, extending the half-life () of the molecule.

Biological Interaction Pathway

The following diagram maps the logical flow of how this scaffold interacts within a biological system, from solvation to receptor binding.



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Figure 2: Pharmacokinetic and pharmacodynamic pathway of the scaffold.

Part 5: Handling & Safety (SDS Summary)

- Signal Word: Warning.

- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Hygroscopic. Store under inert gas (Nitrogen/Argon) at 2–8°C. Desiccate.
- Solubility: Soluble in Water, DMSO, Methanol.

References

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- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 53409391, 3-[(2-Chlorobenzyl)oxy]piperidine hydrochloride (Isomer Reference).
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